

A Comprehensive Guide to the Proper Disposal of 2-Bromo-5-isopropylphenol

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Compound of Interest

Compound Name: 2-Bromo-5-isopropylphenol

Cat. No.: B3245118

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For researchers, scientists, and drug development professionals, the proper management and disposal of chemical waste is not just a matter of regulatory compliance, but a cornerstone of laboratory safety and environmental stewardship. This guide provides a detailed, step-by-step protocol for the safe disposal of **2-Bromo-5-isopropylphenol** (CAS No. 16606-28-3), a halogenated phenolic compound. By understanding the chemical's properties and adhering to these procedures, you can minimize risks and ensure the responsible handling of this substance.

Hazard Assessment and Characterization

A thorough understanding of the hazards associated with **2-Bromo-5-isopropylphenol** is the foundation of its safe management. While a specific, publicly available Safety Data Sheet (SDS) for this compound is not readily found, data from structurally similar compounds, such as 2-Bromo-6-isopropylphenol and 5-Bromo-2-methylphenol, provide critical insights into its potential dangers.

Anticipated Hazards:

Based on analogous compounds, **2-Bromo-5-isopropylphenol** should be treated as a substance that is:

- Harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)
- Causes skin irritation.[\[1\]](#)[\[2\]](#)

- Causes serious eye damage or irritation.[\[1\]](#)[\[2\]](#)
- May cause respiratory irritation.

The presence of the bromine atom places this compound in the category of halogenated organic compounds, which have specific disposal regulations due to their potential to form persistent and toxic byproducts if not managed correctly.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Chemical and Physical Properties:

Property	Value	Source
CAS Number	16606-28-3	[6] [7] [8]
Molecular Formula	C ₉ H ₁₁ BrO	[8] [9]
Molecular Weight	215.09 g/mol	[9]
Boiling Point	89 °C (at 4 Torr)	[8] [10]
Density	~1.395 g/cm ³ (Predicted)	[8] [10]

Immediate Safety and Handling Precautions

Prior to handling or preparing **2-Bromo-5-isopropylphenol** for disposal, it is imperative to establish a safe working environment and utilize appropriate Personal Protective Equipment (PPE).

Engineering Controls:

- All handling of **2-Bromo-5-isopropylphenol**, including weighing and transferring to a waste container, should be conducted in a well-ventilated chemical fume hood.

Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be necessary for larger quantities.	To protect against splashes and vapors that can cause serious eye irritation or damage.
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene), a flame-retardant lab coat, and closed-toe shoes.	To prevent skin contact, which can cause irritation and absorption of the harmful substance.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge may be required if there is a risk of inhalation and engineering controls are insufficient.	To prevent respiratory irritation from dust or vapors.

Step-by-Step Disposal Protocol

The disposal of **2-Bromo-5-isopropylphenol** must be carried out in accordance with the U.S. Environmental Protection Agency's (EPA) Resource Conservation and Recovery Act (RCRA) regulations for hazardous waste.^{[5][11]} As a halogenated organic compound, it is subject to specific land disposal restrictions.^{[3][12]}

Step 1: Waste Segregation and Collection

- Do not mix **2-Bromo-5-isopropylphenol** waste with non-halogenated organic waste, aqueous waste, or general laboratory trash. Improper segregation can lead to dangerous chemical reactions and complicates the disposal process.
- Collect all waste containing **2-Bromo-5-isopropylphenol**, including residues, contaminated disposable labware (e.g., pipette tips, weighing boats), and contaminated PPE, in a designated hazardous waste container.

Step 2: Containerization

- Use a chemically compatible and leak-proof container for waste collection. A high-density polyethylene (HDPE) or glass container with a secure screw-top cap is recommended.
- The container must be in good condition, free from cracks or damage.

Step 3: Labeling

- Clearly label the waste container with the words "HAZARDOUS WASTE".
- The label must also include:
 - The full chemical name: "**2-Bromo-5-isopropylphenol**"
 - The approximate concentration and quantity of the waste.
 - The date accumulation started.
 - The appropriate hazard pictograms (e.g., harmful/irritant).

Step 4: Storage

- Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.
- This area should be well-ventilated, away from sources of ignition, and clearly marked.
- Ensure secondary containment is in place to capture any potential leaks.

Step 5: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the waste.
- Do not attempt to treat or dispose of this chemical on your own. High-temperature incineration in a permitted hazardous waste incinerator is the standard disposal method for halogenated organic compounds.^{[2][13][14][15]} This process is designed to destroy the organic molecule and manage the resulting acidic gases (such as hydrogen bromide).

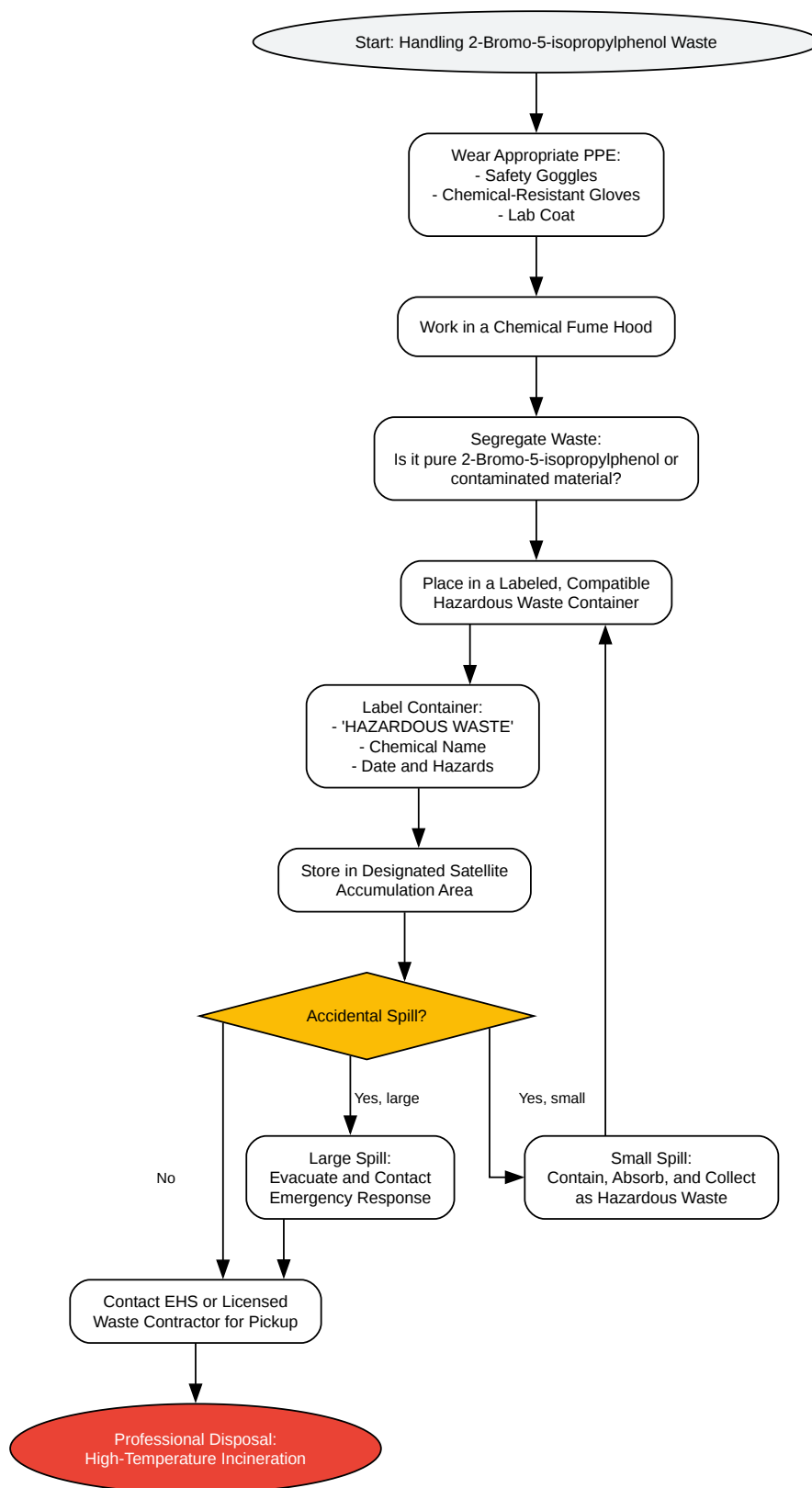
Spill Management

In the event of a spill, immediate and appropriate action is crucial to mitigate exposure and environmental contamination.

- Evacuate the immediate area and alert your colleagues and supervisor.
- If the spill is small and you are trained and equipped to handle it:
 - Don the appropriate PPE.
 - Contain the spill using an inert absorbent material, such as vermiculite, sand, or a commercial chemical spill kit.
 - Carefully collect the absorbed material into a designated hazardous waste container.
 - Clean the spill area with a suitable solvent (e.g., soap and water), and collect the cleaning materials as hazardous waste.
- For large spills, or if you are unsure how to proceed, contact your institution's EHS or emergency response team immediately.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2-Bromo-5-isopropylphenol**.



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